

Diisononyl Azelate (DINZ): Structural Dynamics and Pharmaceutical Applications

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Compound of Interest

Compound Name: *Diisononyl azelate*

CAS No.: *71850-10-7*

Cat. No.: *B12657575*

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Executive Summary

Diisononyl azelate (DINZ) represents a critical class of aliphatic dicarboxylic acid esters, characterized by a unique "structural hybrid" architecture: a linear, flexible C9 azelaic acid core flanked by bulky, branched C9 isononyl tails. Unlike rigid phthalates, DINZ exhibits exceptional conformational freedom, resulting in low viscosity, high solvation capacity, and superior low-temperature performance.

For drug development professionals, DINZ offers a dual utility:

- **Functional Excipient:** A lipophilic vehicle with high spreadability and skin permeation enhancement properties.
- **Prodrug Potential:** A latent source of azelaic acid (a bioactive anti-acne and anti-rosacea agent) released via enzymatic hydrolysis in the stratum corneum.

This guide provides a rigorous analysis of DINZ's molecular structure, conformational entropy, synthesis protocols, and characterization standards.

Molecular Architecture & Isomerism

The physicochemical behavior of DINZ is defined by the interplay between its linear core and branched periphery.

The Azelate Core (The "Entropic Spring")

The central backbone is derived from azelaic acid (nonanedioic acid), a C9 linear chain.

- Rotational Freedom: The seven methylene () groups between the carbonyls possess low rotational energy barriers (~3-4 kcal/mol for gauche vs. trans), allowing the molecule to act as an "entropic spring."
- Impact: This flexibility prevents rigid crystalline packing, lowering the pour point and modulus.

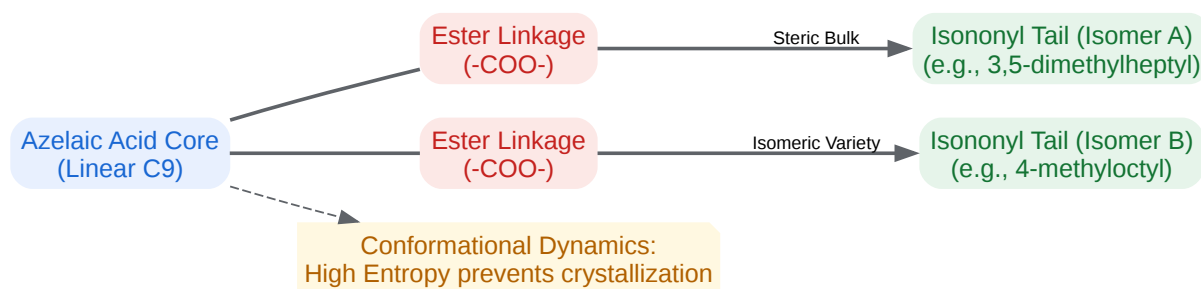
The Isononyl Tails (The "Steric Anchors")

The "isononyl" moiety is not a single structure but a complex isomeric mixture generated via the hydroformylation of octenes.

- Composition: Typically consists of dimethyl-heptanols (major), methyl-octanols, and n-nonanol (minor).
- Stereochemical Chaos: The presence of chiral centers in the branched tails introduces stereochemical heterogeneity. This "disorder" is a critical feature, not a bug—it frustrates crystallization, ensuring the material remains liquid even at sub-zero temperatures.

Structural Visualization

The following diagram illustrates the esterification of the linear core with a representative branched tail isomer.



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Figure 1: Modular architecture of **Diisononyl Azelate**, highlighting the flexible linear core and the sterically hindering branched tails.

Conformational Analysis

Understanding the conformation of DINZ is essential for predicting its viscosity and interaction with biological membranes.

Chain Folding and Viscosity Mechanisms

Unlike aromatic plasticizers (e.g., DINP) which stack via

interactions, DINZ relies on free volume theory.

- Mechanism: The branched isononyl tails create "kinks" that prevent the parallel alignment of the linear azelate backbones.
- Result: This steric interference generates excess free volume, manifesting as low dynamic viscosity (typically 15–25 mPa·s at 25°C). This is significantly lower than phthalates (~80 mPa·s), making DINZ an ideal spreading agent in topical formulations.

Membrane Interaction (Permeation Enhancement)

In a lipid bilayer context (drug delivery), DINZ adopts a "U-shape" or "extended" conformation depending on the depth of penetration.

- Fluidization: The mobile branched tails insert between the rigid ceramide chains of the stratum corneum, disrupting their packing order.
- Causality: This disruption increases the diffusion coefficient of co-administered drugs, effectively acting as a permeation enhancer.

Synthesis Protocol

Objective: Synthesis of high-purity **Diisononyl Azelate** via fisher esterification. Scale: Laboratory (100g basis).

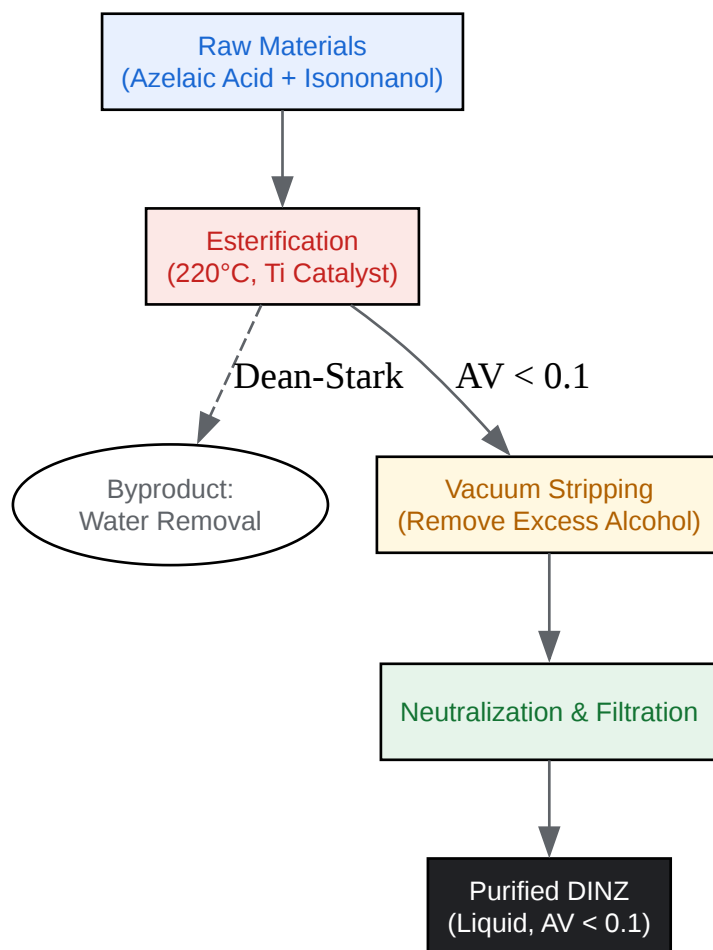
Reagents & Equipment

- Reactants: Azelaic acid (99%), Isononanol (Technical grade, excess).
- Catalyst: Titanate catalyst (e.g., Tetra-n-butyl titanate, TnBT) or Methanesulfonic acid (for lower temp).
- Setup: 3-neck round bottom flask, Dean-Stark trap, reflux condenser, nitrogen inlet.

Step-by-Step Methodology

- Charging: Load azelaic acid (1.0 eq) and isononanol (2.4 eq, 20% excess) into the flask.
- Inerting: Purge system with
to prevent oxidation (color formation).
- Catalysis: Heat to 140°C. Once molten, add TnBT (0.5 wt% relative to acid).
- Esterification (Water Removal): Increase temperature to 200-220°C. Water evolves and is collected in the Dean-Stark trap.
 - Checkpoint: Reaction is complete when Acid Value (AV) < 0.1 mg KOH/g.
- Stripping: Apply vacuum (10-20 mbar) at 180°C to remove excess isononanol.
- Neutralization/Washing: Cool to 90°C. Add dilute NaOH to neutralize residual acid/catalyst, then wash with water.

- Drying & Filtration: Dry under vacuum at 100°C. Filter through Celite/activated carbon to remove haze.



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Figure 2: Industrial-mimetic synthesis workflow for **Diisononyl Azelate**.

Characterization Standards

To validate the structure and purity of DINZ, the following analytical signatures are required.

Nuclear Magnetic Resonance (NMR)

The isomeric nature of the isononyl group results in characteristic multiplet broadening.

Nucleus	Chemical Shift (, ppm)	Multiplicity	Assignment
¹ H	4.05 - 4.15	Multiplet	(Ester linkage, broadened by isomers)
¹ H	2.28	Triplet	(Azelaic core, -protons)
¹ H	1.60	Multiplet	(Azelaic core, -protons)
¹ H	0.85 - 0.95	Multiplet	(Terminal methyls of isononyl tails)
¹³ C	173.8	Singlet	(Carbonyl)
¹³ C	63.5 - 64.0	Multiplet	(Alkoxy carbon)

FTIR Spectroscopy

- 1735-1740 cm⁻¹: Strong stretching (Ester).
- 1160-1170 cm⁻¹: stretching (Aliphatic ester).
- 2850-2960 cm⁻¹: stretching (Intense, due to long alkyl chains).

Pharmaceutical Applications

Lipophilic Permeation Enhancer

DINZ acts as a chemical penetration enhancer (CPE). Its mechanism involves the "lipid fluidization" model.

- Action: The branched tails intercalate into the stratum corneum lipid bilayers, increasing the motional freedom of ceramides.
- Advantage: Unlike oleic acid (which can be irritating), the diester structure of DINZ provides a milder perturbation, balancing enhancement with skin tolerance.

Solubilizer for Poorly Soluble Drugs

DINZ is an excellent solvent for BCS Class II (low solubility) drugs.

- Solubility Parameter (): Estimated at ~17-18, making it compatible with lipophilic actives like steroids, retinoids, and NSAIDs.

Prodrug Concept

Azelaic acid is a therapeutic agent for acne and rosacea but suffers from poor bioavailability and a gritty texture.

- Strategy: DINZ serves as a pro-drug. Upon topical application, cutaneous esterases (e.g., carboxylesterases) can hydrolyze DINZ, releasing free azelaic acid directly at the target site (pilosebaceous unit) while maintaining a smooth, emollient feel during application.

Comparative Data: Permeation Enhancers

Enhancer	Structure Type	Viscosity (25°C)	Mechanism	Irritation Potential
DINZ	Diester (Branched)	~20 mPa·s	Lipid Fluidization	Low
IPM	Monoester	~6 mPa·s	Solvent Action	Low-Moderate
Azone	Lactam	~35 mPa·s	Bilayer Disruption	High

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